

# Edemo as a chemical probe for [specific protein] studies

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## Compound of Interest

Compound Name: *Edemo*

Cat. No.: *B15126397*

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## Summary of Findings:

- **Chemical Compound of Unspecified Function:** A compound with the synonym "**Edemo**" is listed in the PubChem database with the molecular formula C<sub>9</sub>H<sub>22</sub>NO<sub>2</sub>PS. However, this entry lacks detailed information regarding its biological activity, protein targets, or its application as a chemical probe in research.
- **Nutritional Supplement:** The name "**EDEMO**" is also associated with a food supplement containing ingredients such as horse chestnut, white birch, zinc, and lutein, intended to support blood circulation and normal vision[1][2]. This product is not a chemical probe for laboratory research.
- **Similarly Named Pharmaceutical:** A distinct drug named "**EDEMOX**" contains the active ingredient Acetazolamide, which functions as a carbonic anhydrase inhibitor[3]. While this is a defined mechanism of action, the product name is different from "**Edemo**".
- **Medical Term:** "Edema" is a medical term for swelling caused by excess fluid trapped in the body's tissues[4][5].

Due to the lack of a clear, scientifically validated chemical probe named "**Edemo**" for a specific protein, it is not possible to provide the requested detailed application notes, protocols, and diagrams.

To proceed, please provide a more specific identifier for the chemical probe of interest, such as:

- The full chemical name or IUPAC name.
- The CAS registry number.
- A reference to a scientific publication describing its use.
- The specific protein target you are studying.

With more precise information, a detailed report can be compiled to meet the specified requirements.

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## References

- 1. pharmstyle.com [pharmstyle.com]
- 2. mydrxm.com [mydrxm.com]
- 3. EDEMOX - Drug - RxReasoner [rxreasoner.com]
- 4. Pulmonary edema - Wikipedia [en.wikipedia.org]
- 5. Edema - Wikipedia [en.wikipedia.org]
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